

Personal protective equipment for handling GW806742X

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Compound of Interest

Compound Name: GW806742X

Cat. No.: B15602790

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Essential Safety and Handling Guide for GW806742X

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **GW806742X**. The following procedural steps and data are designed to ensure the safe handling, use, and disposal of this potent mixed lineage kinase domain-like protein (MLKL) inhibitor.

Physical and Chemical Properties

A summary of the known physical and chemical properties of **GW806742X** is presented below.

Property	Value	Reference
Appearance	White to off-white solid	[1]
Odor	Odorless	[1]
Molecular Formula	C ₂₅ H ₂₂ F ₃ N ₇ O ₄ S	[2]
Molecular Weight	573.55 g/mol	[2][3]
Solubility in Water	Slightly soluble	[1]
Solubility in DMSO	100 mg/mL (174.35 mM)	[3]
Boiling Point	Undetermined	[1]
Melting Point	Undetermined	[1]
Flash Point	Not applicable	[1]
Explosion Hazard	Product does not present an explosion hazard	[1]

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory when handling **GW806742X** to minimize exposure. The required PPE varies based on the laboratory activity.

Laboratory Activity	Recommended Personal Protective Equipment
Weighing and Aliquoting (Solid)	Respirator: NIOSH-approved N95 or higher-rated respirator. Gloves: Double-gloving with nitrile gloves. Eye Protection: Chemical splash goggles. Lab Coat: Disposable or dedicated non-absorbent lab coat.
Solution Preparation & Handling	Gloves: Double-gloving with nitrile gloves. Eye Protection: Chemical splash goggles or face shield. Lab Coat: Standard laboratory coat.
Cell Culture and In Vitro Assays	Gloves: Nitrile gloves. Eye Protection: Safety glasses with side shields. Lab Coat: Standard laboratory coat.
Waste Disposal	Gloves: Heavy-duty nitrile or butyl rubber gloves. Eye Protection: Chemical splash goggles. Lab Coat: Standard laboratory coat.

Operational Plan for Safe Handling

Adherence to the following step-by-step procedures is critical for the safe handling of **GW806742X**.

Designated Work Area

- All work with solid and concentrated solutions of **GW806742X** must be conducted in a designated and clearly marked area, such as a certified chemical fume hood.

Weighing and Aliquoting of Solid Compound

- Perform all weighing and aliquoting of the solid compound within a chemical fume hood or a powder containment hood to prevent inhalation of fine powders.
- Use dedicated spatulas and weighing boats. If not possible, thoroughly decontaminate all equipment after use.

Preparation of Stock Solutions

- Prepare stock solutions in a chemical fume hood.[4]
- For a 100 mg/mL stock solution, dissolve the compound in fresh DMSO.[3] Note that moisture-absorbing DMSO can reduce solubility.[3]
- For in vivo formulations, a suggested method involves creating a homogeneous suspension in CMC-Na or a clear solution using a combination of DMSO, PEG300, Tween 80, and ddH₂O.[3]

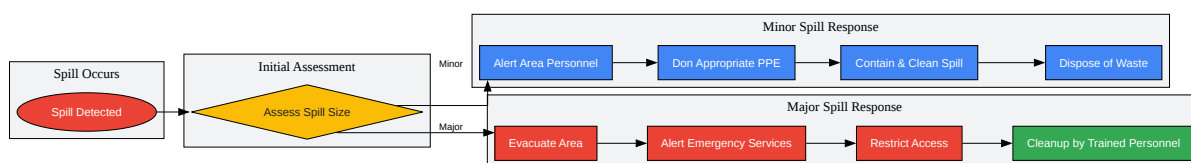
Storage

- Store the solid compound at -20°C for up to 3 years.[3]
- Store stock solutions in aliquots to avoid repeated freeze-thaw cycles.[3]
- Stock solutions can be stored at -80°C for up to 1 year or at -20°C for up to 1 month.[3]

Spill Management

- It is recommended to have cytotoxic spill kits readily available in areas where **GW806742X** is handled.[1]
- Minor Spills:
 - Alert personnel in the immediate area.
 - Wear appropriate PPE, including double gloves, a lab coat, and eye protection.
 - Cover the spill with absorbent material from the spill kit.
 - Carefully collect the absorbed material and place it in a sealed container for hazardous waste.
 - Clean the spill area with an appropriate decontaminating solution.
- Major Spills:

- Evacuate the area immediately.
- Alert Emergency Services, providing the location and nature of the hazard.[1]
- Restrict access to the area.
- Only trained personnel with appropriate respiratory and personal protective equipment should attempt to clean up the spill.



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Caption: Workflow for handling chemical spills of **GW806742X**.

Disposal Plan

Proper disposal of **GW806742X** and associated waste is essential to prevent environmental contamination and exposure.

Waste Segregation

- All waste materials contaminated with **GW806742X**, including empty containers, used PPE, and spill cleanup materials, must be segregated from general laboratory waste.

Waste Containment

- Place all solid waste residue in a segregated and sealed plastic container.[1]

- Used syringes, needles, and other sharps should be placed directly into an approved sharps container without being crushed, clipped, or recapped.[\[1\]](#)

Disposal Procedure

- Dispose of all **GW806742X** waste as hazardous chemical waste in accordance with local, state, and federal regulations.
- Consult your institution's Environmental Health and Safety (EHS) department for specific disposal protocols.

First Aid Measures

In the event of exposure, immediate action is necessary.

Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical advice if irritation persists. [5]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. [5]
Ingestion	Do NOT induce vomiting. Give water to rinse out the mouth, then provide liquid slowly and as much as the person can comfortably drink. Never give anything by mouth to an unconscious person. Seek immediate medical advice. [1]

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